

Navigating the Toxicological Landscape of (+/-)-2-Hydroxyisovaleric Acid: A Technical Overview

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Compound of Interest

Compound Name: (+/-)-2-Hydroxyisovaleric acid

CAS No.: 600-37-3

Cat. No.: B1210603

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

(+/-)-2-Hydroxyisovaleric acid, a metabolite of the branched-chain amino acid valine, is a compound of interest in various biomedical research fields. While its metabolic role is increasingly understood, a comprehensive toxicological profile remains largely undefined in publicly accessible literature. This technical guide synthesizes the currently available safety and hazard information for (+/-)-2-Hydroxyisovaleric acid, outlines its known biological context, and presents generalized experimental workflows for toxicological assessment. The conspicuous absence of detailed, quantitative toxicological studies underscores a critical data gap that warrants future investigation to support any potential therapeutic or industrial applications.

Introduction

(+/-)-2-Hydroxyisovaleric acid, also known as α -hydroxyisovaleric acid or 2-hydroxy-3-methylbutanoic acid, is an organic compound that plays a role in amino acid metabolism.^[1] It is a derivative of valine where the amino group is substituted by a hydroxyl group.^[2] The compound's presence in biological systems is primarily linked to metabolic pathways, with elevated levels observed in certain metabolic disorders, such as Maple Syrup Urine Disease (MSUD), lactic acidosis, and ketoacidosis.^{[1][3]} Despite its biological significance, dedicated toxicological studies providing quantitative data (e.g., LD50, NOAEL) and detailed experimental protocols are not readily available in the public domain. This document aims to provide a thorough overview of the existing hazard information and to propose a standard framework for future toxicological evaluation.

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS) and chemical databases, (+/-)-2-Hydroxyisovaleric acid is classified with the following hazards.^{[2][4][5][6]} This information provides a foundational understanding of the compound's intrinsic hazardous properties.

Table 1: GHS Hazard Classification for **(+/-)-2-Hydroxyisovaleric acid**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning	Warning
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	Warning	Warning

Data sourced from multiple chemical safety databases.^{[2][4][5][6]}

These classifications indicate that direct contact with the compound requires appropriate personal protective equipment (PPE), including gloves and eye protection, and that handling

should occur in well-ventilated areas to avoid respiratory irritation.[4]

Known Biological and Metabolic Context

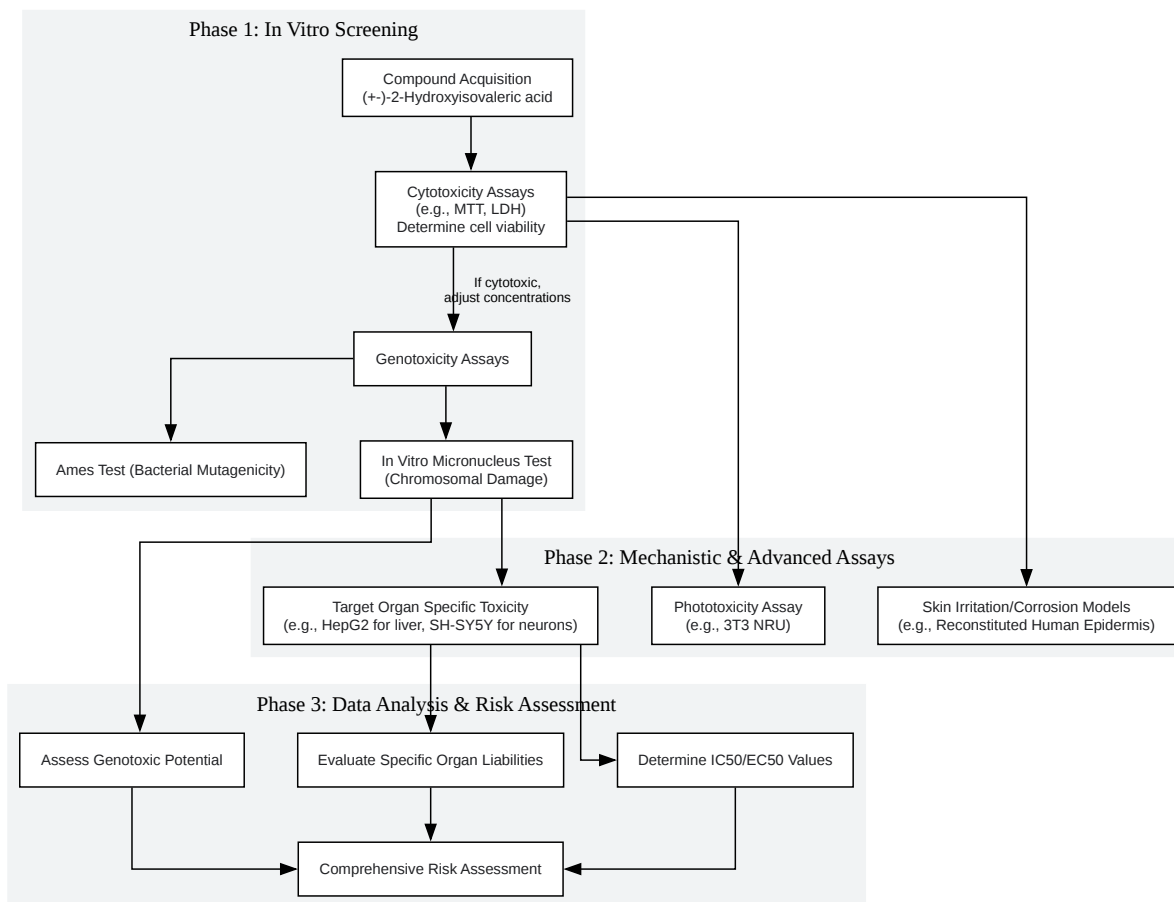
While direct toxicological data is sparse, the metabolic context of (+/-)-2-Hydroxyisovaleric acid offers insights into its biological interactions.

It is a normal, albeit typically low-level, metabolite of valine.[1] However, its accumulation in the body is a key biomarker for several inborn errors of metabolism.[7] In conditions like MSUD, deficient enzymatic activity leads to a buildup of branched-chain amino acids and their keto and hydroxy acid derivatives, including 2-hydroxyisovaleric acid.[1] This accumulation is associated with neurotoxic effects, although the specific contribution of 2-hydroxyisovaleric acid to this toxicity is not fully elucidated.[8] Its presence has also been noted in patients with lactic acidosis and ketoacidosis.[3][9][10]

Understanding this metabolic context is crucial for designing relevant toxicological studies, as it suggests potential target organs and pathways for investigation.

Recommended Toxicological Assessment Workflow

Given the absence of specific studies on (+/-)-2-Hydroxyisovaleric acid, a generalized workflow for in vitro toxicological assessment is presented below. This workflow represents a standard approach in preclinical safety evaluation.[11][12]



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Caption: Generalized workflow for in vitro toxicological assessment.

Experimental Protocols: A General Framework

Detailed experimental protocols for (+/-)-2-Hydroxyisovaleric acid are not available. However, the following provides a general methodology for the key assays mentioned in the workflow, based on standard OECD guidelines.

4.1.1. Bacterial Reverse Mutation Test (Ames Test - OECD TG 471)

- Objective: To assess the mutagenic potential of the compound by measuring its ability to induce reverse mutations in indicator strains of *Salmonella typhimurium* and *Escherichia coli*.
- Methodology:
 - Multiple strains of bacteria, each carrying a different mutation in an amino acid synthesis gene, are used.
 - The bacteria are exposed to various concentrations of (+/-)-2-Hydroxyisovaleric acid, both with and without an exogenous metabolic activation system (e.g., S9 fraction from rat liver).
 - The treated bacteria are plated on a minimal agar medium lacking the specific amino acid the bacteria cannot synthesize.
 - The plates are incubated for 48-72 hours.
 - The number of revertant colonies (colonies that have undergone a reverse mutation allowing them to grow on the minimal medium) is counted and compared to negative and positive controls.
 - A significant, dose-dependent increase in the number of revertant colonies indicates a mutagenic effect.[\[11\]](#)

4.1.2. In Vitro Mammalian Cell Micronucleus Test (OECD TG 487)

- Objective: To detect chromosomal damage by identifying the presence of micronuclei in the cytoplasm of interphase cells. Micronuclei are small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division.

- Methodology:
 - A suitable mammalian cell line (e.g., CHO, V79, L5178Y, or TK6) is cultured.
 - The cells are treated with a range of concentrations of (+/-)-2-Hydroxyisovaleric acid, with and without metabolic activation (S9).
 - The treatment duration is typically 3-6 hours for short-term exposure or one full cell cycle for continuous exposure.
 - After treatment, the cells are cultured in fresh medium containing cytochalasin B, which blocks cytokinesis and results in binucleated cells.
 - The cells are then harvested, fixed, and stained.
 - The frequency of micronuclei in binucleated cells is scored using a microscope and compared to negative and positive controls.[\[11\]](#)

Data Gaps and Future Directions

The current body of literature lacks the necessary data to perform a comprehensive toxicological risk assessment for (+/-)-2-Hydroxyisovaleric acid. The following key areas require urgent investigation:

- Acute, Sub-chronic, and Chronic Toxicity: No data on LD50 values or effects of repeated exposure are available.
- Quantitative Genotoxicity and Cytotoxicity: While a framework exists, no specific studies have been published.
- Reproductive and Developmental Toxicity: The potential effects on reproduction and development are unknown.
- Carcinogenicity: Long-term studies to assess carcinogenic potential have not been conducted.
- In Vivo Studies: Animal studies are necessary to understand the compound's toxicokinetics and systemic effects.

Conclusion

(+/-)-2-Hydroxyisovaleric acid is a metabolically relevant compound for which a significant toxicological data gap exists. The available information is limited to GHS hazard classifications indicating potential for skin, eye, and respiratory irritation.[2][4][5][6] Its association with metabolic disorders suggests that further investigation into its systemic effects, particularly neurotoxicity, is warranted. The absence of robust, quantitative toxicological data prevents a full risk assessment and highlights the need for comprehensive studies following established guidelines to ensure the safety of this compound in any future applications. Researchers and drug development professionals should proceed with caution, adhering to standard safety protocols when handling this compound, and consider the outlined assessment workflow to contribute to a more complete understanding of its toxicological profile.

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